

Proper Disposal of 8-Hydroxy-2'-deoxyguanosine-15N5: A Step-by-Step Guide

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Compound of Interest

Compound Name: 8-Hydroxy-2'-deoxyguanosine-15N5

Cat. No.: B12402088

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the disposal of **8-Hydroxy-2'-deoxyguanosine-15N5**, a non-radioactive, stable isotope-labeled compound.

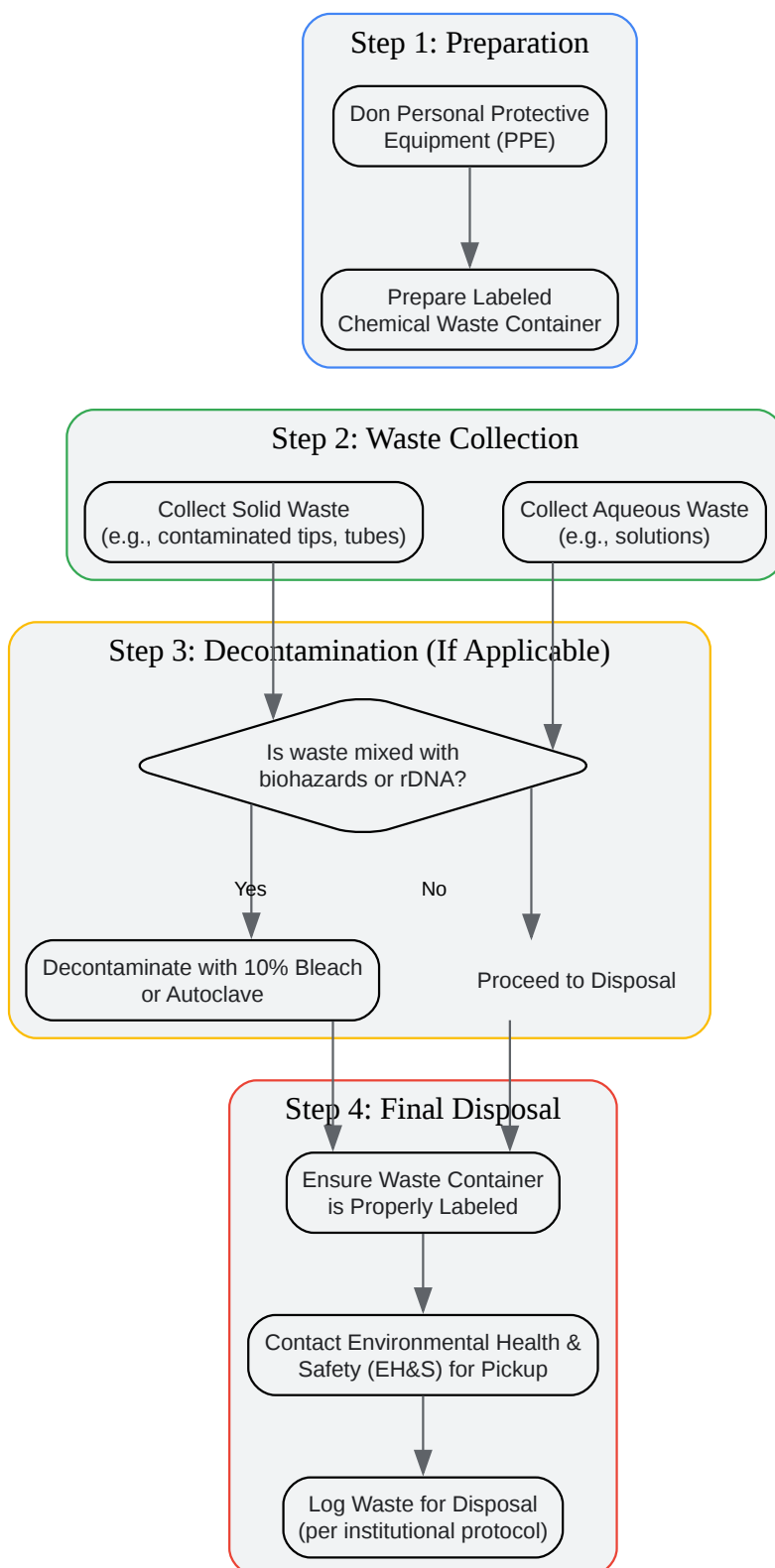
Chemical and Safety Data Overview

8-Hydroxy-2'-deoxyguanosine-15N5 is the ^{15}N labeled version of 8-Hydroxy-2'-deoxyguanosine, a biomarker for oxidative stress.^[1] The nitrogen-15 isotope is stable and not radioactive. Safety Data Sheets (SDS) for 8-Hydroxy-2'-deoxyguanosine and its $^{15}\text{N}_5$ -labeled form in solution indicate that the substance is not classified as hazardous under the Globally Harmonized System (GHS).^{[2][3]} However, it is crucial to handle all laboratory chemicals with appropriate care.

Property	Value	Source
Compound Name	8-Hydroxy-2'-deoxyguanosine-15N5	-
Synonyms	8-oxo-2'-Deoxyguanosine- ¹⁵ N ₅	[4]
CAS Number (Labeled)	569649-11-2	[4][5]
Molecular Formula	C ₁₀ H ₁₃ ¹⁵ N ₅ O ₅	[4][5]
Molecular Weight	~288.21 g/mol	[4]
Hazard Classification	Not classified as hazardous	[2][3]
Isotope Type	Stable (Nitrogen-15)	
Radioactive?	No	[6][7]

Experimental Workflow and Disposal Protocol

The following protocol outlines the step-by-step procedure for the proper disposal of **8-Hydroxy-2'-deoxyguanosine-15N5** waste generated during laboratory experiments. This workflow is designed to ensure safety and compliance with standard laboratory practices for non-hazardous chemical waste.



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Disposal workflow for **8-Hydroxy-2'-deoxyguanosine-15N5**.

Detailed Disposal Procedures

- Personal Protective Equipment (PPE): Before handling the compound or its waste, always wear standard laboratory PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Waste Segregation:
 - Since **8-Hydroxy-2'-deoxyguanosine-15N5** is a stable isotope-labeled compound and not radioactive, its waste should be treated as chemical waste, not radioactive waste.[\[7\]](#)[\[8\]](#)
 - Do not mix this waste with radioactive materials. If mixed, it must be treated as mixed hazardous and radioactive waste, which involves more complex and costly disposal procedures.[\[9\]](#)
- Solid Waste Disposal:
 - Collect all solid waste contaminated with **8-Hydroxy-2'-deoxyguanosine-15N5**, such as pipette tips, microfuge tubes, and gloves, in a designated and clearly labeled solid chemical waste container.
 - The container should be a rigid, leak-proof container with a secure lid.
- Liquid Waste Disposal:
 - Collect all aqueous solutions containing **8-Hydroxy-2'-deoxyguanosine-15N5** in a designated liquid chemical waste container.
 - The container should be clearly labeled with the chemical name and concentration.
 - Neutralize aqueous solutions if required by your institution's protocols before collection.
- Decontamination of Recombinant or Synthetic Nucleic Acid Waste:
 - If the **8-Hydroxy-2'-deoxyguanosine-15N5** is part of a recombinant or synthetic nucleic acid molecule (rDNA), additional decontamination steps are required by NIH guidelines.[\[10\]](#)

- Liquid rDNA Waste: Decontaminate by adding fresh bleach to a final concentration of 10% and allowing it to sit for at least 30 minutes before disposal into the chemical waste container.[10]
- Solid rDNA Waste: Place in a biohazard bag and decontaminate via autoclaving before disposing of it as chemical waste.
- Final Disposal:
 - Ensure all waste containers are securely sealed and properly labeled with their contents.
 - Store the waste in a designated satellite accumulation area.
 - Arrange for pickup and final disposal through your institution's Environmental Health and Safety (EH&S) department, following their specific procedures for chemical waste.[8]

Important Considerations:

- Consult Institutional Policies: Always consult and adhere to your institution's specific waste disposal guidelines and local regulations.[11]
- Avoid Mixing Waste Streams: Do not mix non-hazardous chemical waste with hazardous, biological, or radioactive waste unless unavoidable.[9] Proper segregation is key to safe and cost-effective disposal.
- Labeling: Accurate and clear labeling of all waste containers is critical to ensure proper handling and disposal by EH&S personnel.

By following these procedures, you can ensure the safe and compliant disposal of **8-Hydroxy-2'-deoxyguanosine-15N5** waste, contributing to a secure laboratory environment.

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